

Homodihydrocapsaicin CAS number and molecular weight

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Compound of Interest

Compound Name: Homodihydrocapsaicin

Cat. No.: B1673344

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An In-depth Technical Guide to Homodihydrocapsaicin

This technical guide provides a comprehensive overview of **homodihydrocapsaicin**, a capsaicinoid found in chili peppers. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, experimental protocols, and biological signaling pathways.

Homodihydrocapsaicin is a naturally occurring capsaicinoid, an analog and congener of capsaicin found in chili peppers (*Capsicum*)[1]. It constitutes approximately 1% of the total capsaicinoid mixture and possesses about half the pungency of capsaicin[1]. It is characterized as a lipophilic, colorless, and odorless crystalline to waxy compound[1]. On the Scoville scale, it measures 8,600,000 SHU (Scoville Heat Units)[1].

Core Chemical and Physical Properties

The fundamental properties of **homodihydrocapsaicin** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	References
CAS Number	20279-06-5	[1][2][3][4]
Molecular Formula	C ₁₉ H ₃₁ NO ₃	[1][2][3][4]
Molecular Weight	321.45 g/mol	[2][3]
IUPAC Name	N-[(4-Hydroxy-3-methoxyphenyl)methyl]-9-methyldecanamide	[1]
Purity (Typical)	≥98% by HPLC	[2][3]
Physical Description	Solid; Crystalline to waxy compound	[1][4]
Solubility	Soluble in DMSO	[3][5]
Storage Conditions	0°C (short term); -20°C (long term), desiccated	[2][3]

Experimental Protocols: Preparation of In Vivo Formulations

Accurate and reproducible experimental results depend on the correct preparation of test compounds. Below are detailed methodologies for preparing **homodihydrocapsaicin** solutions for in vivo administration. These protocols are for reference, and researchers should develop appropriate methods based on their specific experimental models and administration routes[5].

Protocol 1: Formulation with PEG300 and Tween 80

This protocol is suitable for achieving a clear solution at a concentration of ≥ 2.5 mg/mL (7.78 mM)[6].

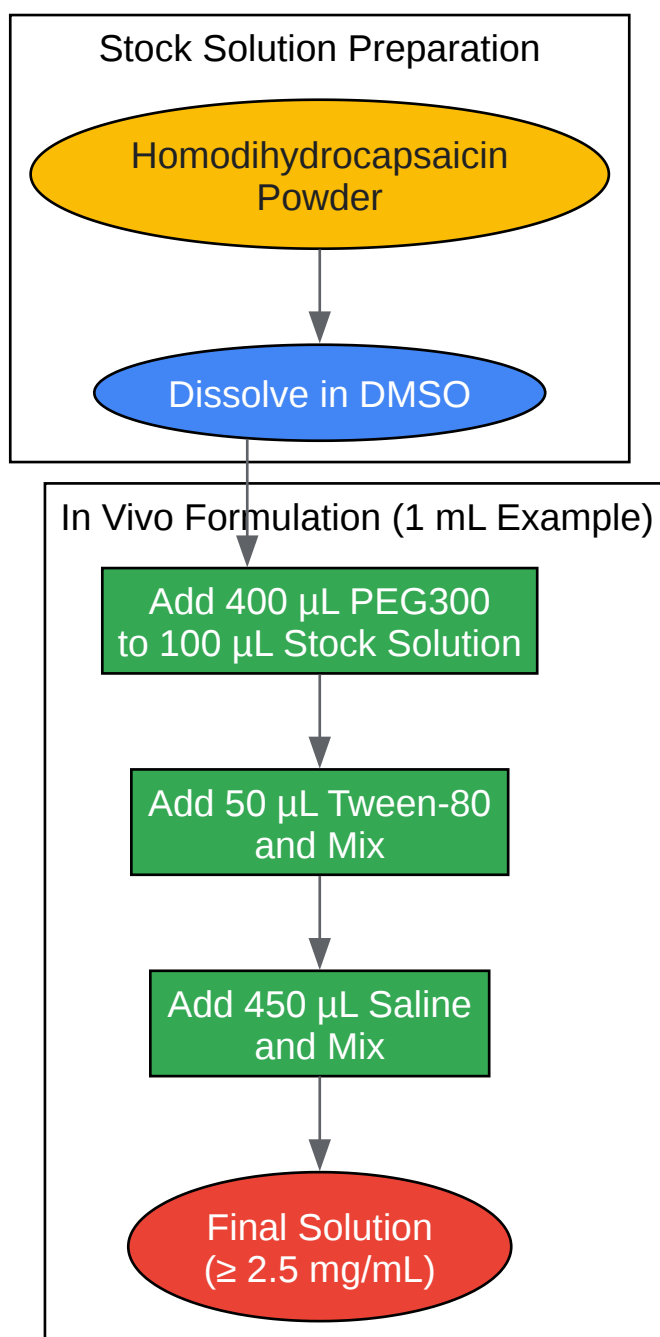
Materials:

- **Homodihydrocapsaicin I**
- Dimethyl sulfoxide (DMSO)

- PEG300
- Tween-80
- Saline

Procedure:

- Prepare a stock solution of **Homodihydrocapsaicin I** in DMSO.
- For the final formulation, combine the solvents in the following volumetric ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline[5][6].
- To prepare 1 mL of the working solution, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300 and mix thoroughly[6].
- Add 50 μ L of Tween-80 to the mixture and ensure it is evenly dispersed[6].
- Add 450 μ L of Saline to bring the total volume to 1 mL[6].
- If any precipitation occurs, gentle heating and/or sonication can be used to aid dissolution[6]. It is recommended to prepare this working solution fresh on the day of use[6].



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Workflow for preparing an in vivo formulation of **Homodihydrocapsaicin**.

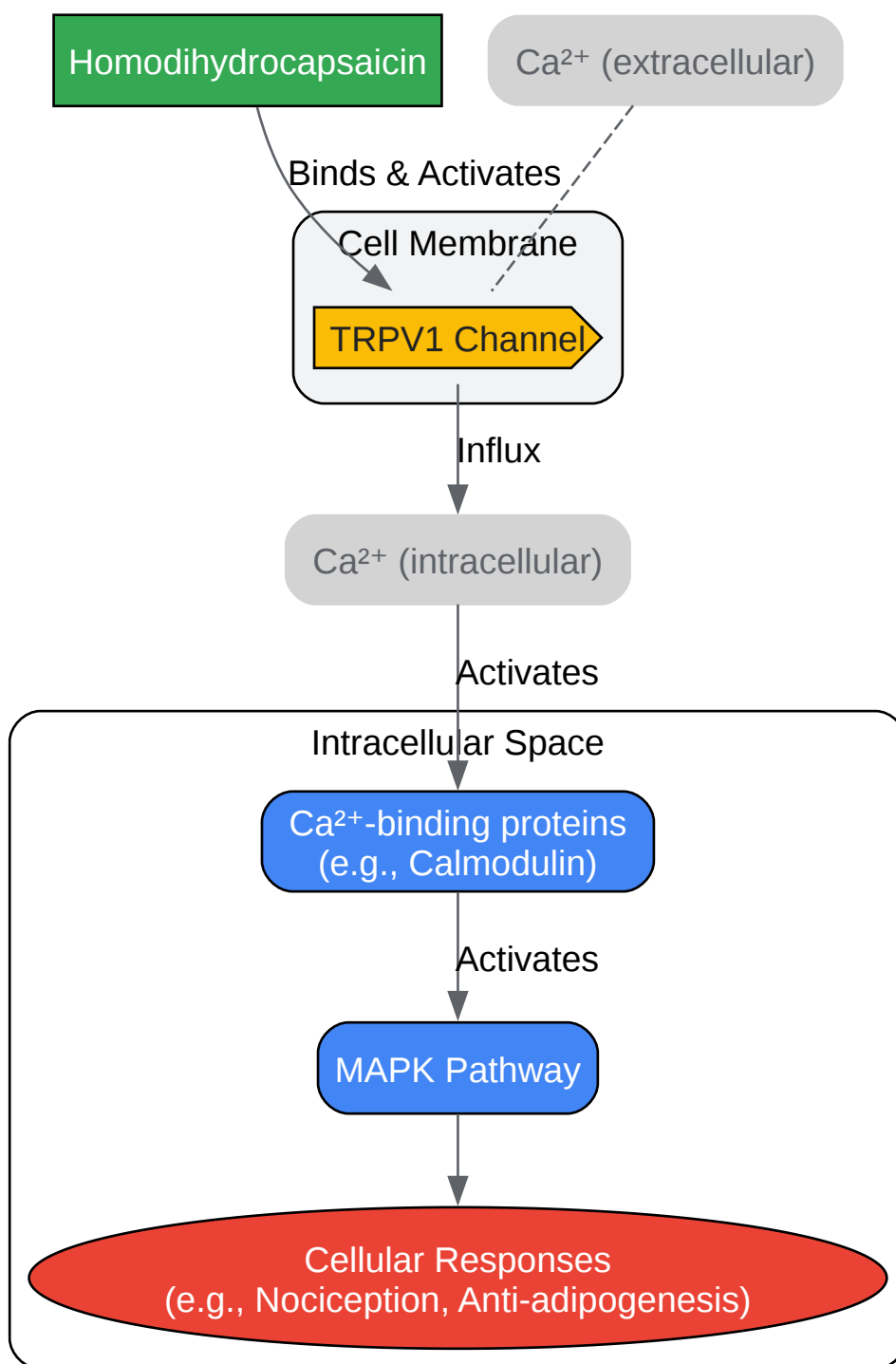
Biological Activity and Signaling Pathways

Homodihydrocapsaicin, like other capsaicinoids, exerts its biological effects primarily through the activation of the Transient Receptor Potential Vanilloid 1 (TRPV1) channel[7][8]. TRPV1 is a

non-selective cation channel with high permeability to calcium (Ca^{2+})[8].

Mechanism of Action:

- **TRPV1 Activation:** **Homodihydrocapsaicin** binds to the TRPV1 receptor located on the cell membrane of sensory neurons and other cell types[8].
- **Cation Influx:** This binding event triggers the opening of the channel, leading to an influx of extracellular cations, most notably Ca^{2+} [8].
- **Second Messenger Signaling:** The resulting increase in intracellular Ca^{2+} concentration initiates a cascade of downstream signaling events. Ca^{2+} is a versatile second messenger that can activate a variety of calcium-dependent proteins and enzymes[8].
- **Pathway Modulation:** This can lead to the activation of several signaling pathways, including the MAPK (Mitogen-Activated Protein Kinase) pathway, which is involved in cellular processes such as proliferation and apoptosis[8][9]. The activation of TRPV1 and subsequent signaling can influence processes like adipogenesis and nociceptive signaling[7][8].



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Simplified signaling pathway of **Homodihydrocapsaicin** via TRPV1 activation.

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